

Methacycline hydrochloride analytical method validation

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

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Analytical Methods for Methacycline Hydrochloride

The table below summarizes two established quantitative methods for analyzing **Methacycline Hydrochloride** (MC·Cl).

Method	Principle	Linear Range	Slope & Detection Limit	Key Conditions / System Parameters	Application Context
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| **Internal Solid Contact Sensor (ISCS)** [1] [2] | Direct potentiometry using an ion-selective electrode | (6.4×10^{-6}) M to (3.0×10^{-3}) M | **Slope:** (52.4 ± 0.2) mV/decade **LOD:** (4.4×10^{-6}) M | **Sensor:** Pt/PPy/PVC(MC-PT) **pH:** 2.7 **Response Time:** < 5 seconds | Determination in tablets; Average recovery: 100.1% (RSD 0.7%) | | **Reversed-Phase HPLC (USP)** [3] | Liquid Chromatography with UV detection | Not specified (Assay focused) | Not specified | **Column:** 4.6-mm × 15-cm, 3.5- μ m packing L1 (C8) **Mobile Phase:** 0.2M Ammonium oxalate-Dimethylformamide-0.1M Edetate disodium (11:5:4), pH 7.0 **Flow Rate:** ~1 mL/min **Detection:** 354 nm **Injection Volume:** ~20 μ L | Quality control of bulk substance; Potency requirement: 832-970 μ g of methacycline per mg |

Detailed HPLC Protocol (USP Method)

For researchers implementing the official USP method, here is a detailed step-by-step protocol [3]:

- **Mobile Phase Preparation:** Prepare a mixture of 0.2 M ammonium oxalate, dimethylformamide, and 0.1 M edetate disodium in a ratio of **11:5:4**. Adjust the pH to **7.0** using tetrabutylammonium hydroxide (40% in water). Filter the final solution.
- **Standard Preparation:** Accurately weigh and dissolve USP **Methacycline Hydrochloride** Reference Standard in the mobile phase to obtain a solution with a known concentration of approximately **0.5 mg per mL**.
- **Assay Preparation:** Accurately weigh about 50 mg of the **Methacycline Hydrochloride** test sample. Transfer it to a 100-mL volumetric flask, dilute to volume with the mobile phase, and mix thoroughly.
- **System Suitability Preparation:** Prepare a solution containing approximately **0.5 mg per mL each** of USP **Methacycline Hydrochloride** RS and USP Doxycycline Hyclate RS in the mobile phase. This is used to ensure the chromatographic system is working correctly.
- **Chromatographic System and Conditions:**
 - **Column:** 4.6-mm internal diameter × 15-cm length, packed with packing **L1** (octylsilane chemically bonded to porous silica particles, 3.5- μ m).
 - **Detector:** **UV detector at 354 nm.**
 - **Flow Rate:** **1 mL per minute.**
 - **Column Temperature:** Ambient.
- **System Suitability Check:** Before analysis, inject the system suitability preparation. The method is considered valid only if:
 - The **resolution (R)** between the methacycline and doxycycline peaks is **not less than 1.5**.
 - The **tailing factor** for the methacycline peak is **not more than 1.5**.
 - The **relative standard deviation** for replicate injections of the standard preparation is **not more than 1.0%**.
- **Procedure and Calculation:** Separately inject equal volumes (about 20 μ L) of the Standard preparation and the Assay preparation. Record the chromatograms and measure the peak areas. The quantity of methacycline is calculated using the formula:
 - **Quantity (μ g/mg) = $100(CE / W)(rU / rS)$**
 - C = Concentration of the Standard preparation (mg/mL)
 - E = Methacycline content of the Reference Standard (μ g/mg)
 - W = Weight of the sample taken (mg)
 - rU and rS = Peak areas from the Assay and Standard preparations, respectively.

Frequently Asked Questions & Troubleshooting

Q1: What should I do if the resolution between methacycline and doxycycline is less than 1.5 in the HPLC method? [3]

- **Cause:** The most common cause is degradation of the column performance over time or a deviation in the mobile phase pH or composition.
- **Solution:**
 - **Check Mobile Phase pH:** Precisely verify and adjust the pH of the mobile phase to **7.0**.
 - **Prepare Fresh Mobile Phase:** Ensure the mobile phase is freshly prepared and thoroughly degassed.
 - **Condition/Replace Column:** If the problem persists, the chromatographic column may be degraded and need to be replaced.

Q2: Why is my potentiometric sensor showing a slow or drifting response? [1] [2]

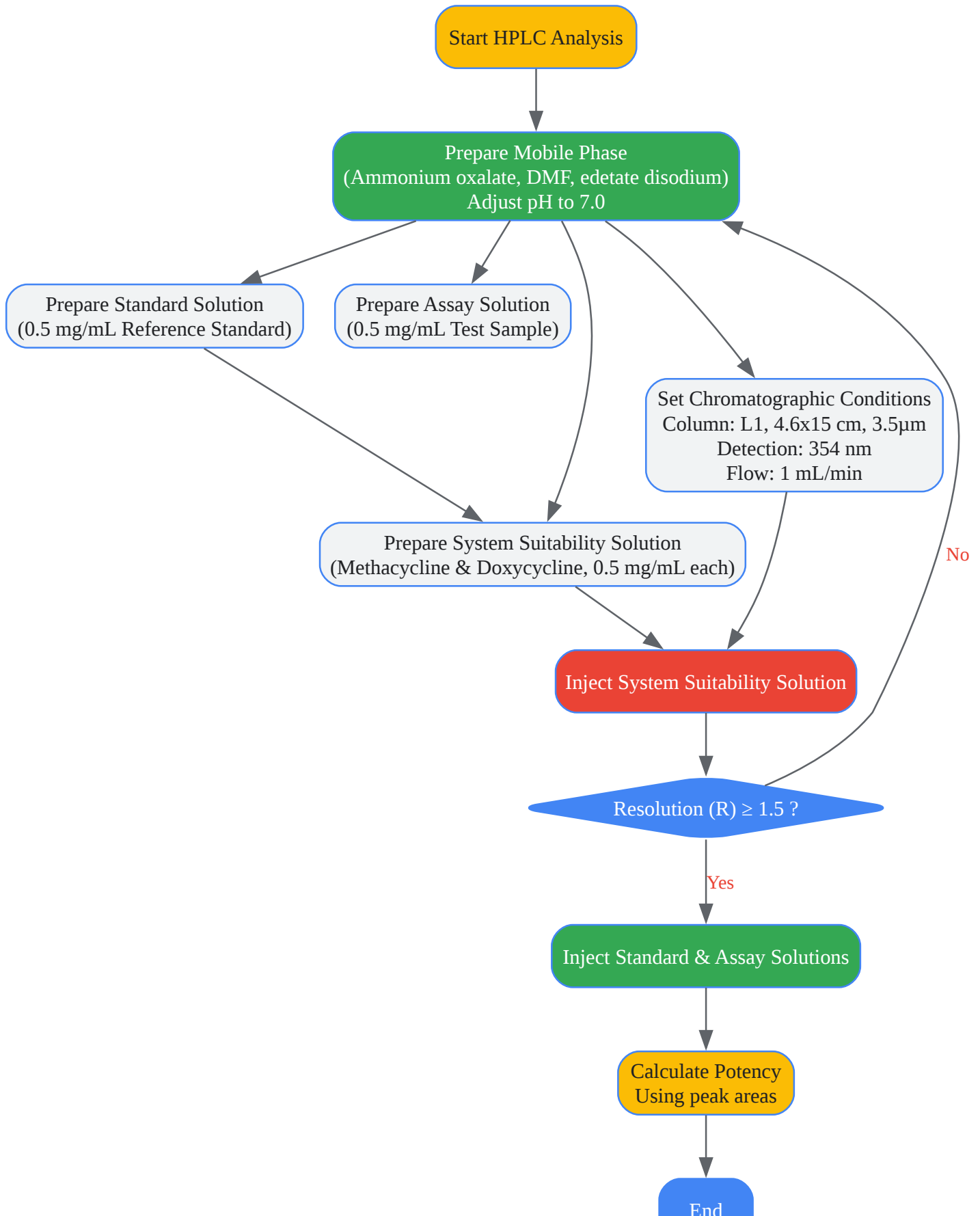
- **Cause:** This can be due to the aging of the sensor membrane or instability in the internal solid contact layer.
- **Solution:**
 - **Recondition Sensor:** Follow the sensor manufacturer's instructions for reconditioning, which may involve soaking in a standard MC-Cl solution.
 - **Check Membrane Integrity:** Inspect the PVC membrane for any physical damage or air bubbles.
 - **Control pH:** Ensure your sample solution is buffered at **pH 2.7** for a stable and rapid response.

Q3: How can I confirm the identity and purity of my reference standard? [3] [4]

- **Solution:**
 - **Identity:** Use the **Ultraviolet Absorption** test described in the USP monograph. Prepare a solution of 20 µg/mL in hydrochloric acid in methanol (1 in 1200). The absorptivity at 345 nm should be between 88.4% and 96.4% of the USP Reference Standard [3].
 - **Purity for CRM:** Always use a Certified Reference Material (CRM) that is **multi-traceable to USP or EP primary standards**. Download and review the current **Certificate of Analysis (CoA)** from the supplier for detailed characterization data [4].

HPLC Analysis Workflow

To help visualize the entire USP HPLC process, the following diagram outlines the key steps from preparation to analysis.



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References

1. Quantitative Analysis of Methacycline by Direct... Hydrochloride [link.springer.com]
2. (PDF) Quantitative Analysis of Methacycline by Direct... Hydrochloride [academia.edu]
3. Methacycline Hydrochloride [drugfuture.com]
4. Methacycline hydrochloride Pharmaceutical Secondary ... [sigmaaldrich.com]

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